

A Comparative Spectroscopic Analysis of Substituted Indanones

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Compound of Interest

Compound Name: 6-Chloro-4-fluoro-2,3-dihydro-1H-inden-1-one

CAS No.: 174603-49-7

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This guide provides a comparative overview of the spectroscopic analysis of substituted indanones, a class of compounds recognized for their importance as structural motifs in medicinal chemistry and drug design.[1][2] The structural elucidation of these bicyclic ketones relies heavily on a combination of modern spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. This document presents experimental data and protocols to aid researchers in the characterization of these valuable molecules.

Mass Spectrometry (MS)

Mass spectrometry is a primary technique for determining the molecular weight and elemental composition of synthesized indanones. The fragmentation patterns observed in tandem MS (MS/MS) experiments offer valuable structural insights, helping to identify the nature and position of substituents.[3]

Key Observations:

- **Molecular Ion Peak (M^+):** The molecular ion peak is typically prominent in the mass spectra of indanones, confirming the molecular weight of the compound. For instance, 5-substituted 2-adamantanones, which are structurally related bridged ketones, generally show a stable molecular ion under electron impact.[4]
- **Fragmentation Patterns:** Substituted 2-arylidene-1-indanone derivatives exhibit common fragmentation pathways, including a characteristic retro-aldol cleavage that helps establish the substitution pattern on the aryl ring.[3] The presence of specific substituents like methoxy (OCH_3), hydroxyl (OH), nitro (NO_2), or halogens gives rise to unique fragmentation processes that allow for their unequivocal identification.[3]

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the key functional groups present in indanone derivatives, most notably the carbonyl ($C=O$) group.

Key Observations:

- **Carbonyl ($C=O$) Stretch:** The most characteristic absorption for indanones is the strong $C=O$ stretching vibration. For 1-indanone, this band appears around $1700\text{--}1725\text{ cm}^{-1}$. 2-Indanone displays two peaks in the carbonyl infrared region, with one being significantly more intense than the other.[5]
- **Aromatic $C=C$ Stretch:** Aromatic ring $C=C$ stretching vibrations are typically observed in the $1600\text{--}1400\text{ cm}^{-1}$ region.[6][7]
- **C-H Stretches:** Aromatic C-H stretching vibrations appear just above 3000 cm^{-1} , while aliphatic C-H stretches from the five-membered ring are found just below 3000 cm^{-1} . [7]
- **CH_2 Bending:** The methylene (CH_2) groups of the indanone scaffold show characteristic bending (scissoring) vibrations around 1470 cm^{-1} . [7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, including 1H NMR and ^{13}C NMR, is the most powerful tool for the complete structural elucidation of substituted indanones, providing detailed information about the carbon-hydrogen framework.[1][8]

¹H NMR Spectroscopy:

The proton NMR spectra of indanones are characterized by distinct signals for the aromatic and aliphatic protons. The chemical shifts and coupling patterns are highly sensitive to the substitution pattern. For the parent 1-indanone, the protons on the five-membered ring typically appear as two triplets around 3.1 and 2.7 ppm.[9] In 2-ethyl-1-indanone, the methylene protons on C3 appear as doublets of doublets due to both geminal and vicinal coupling.[8]

¹³C NMR Spectroscopy:

The ¹³C NMR spectrum provides a count of the unique carbon atoms in the molecule.

- **Carbonyl Carbon:** The carbonyl carbon (C=O) is the most deshielded, appearing far downfield, typically in the range of 205-215 ppm.[8][10] For 1-indanone, the carbonyl carbon resonance is observed at approximately 207 ppm.[11][12]
- **Aromatic Carbons:** The aromatic carbons resonate in the 120-155 ppm region.[8] The specific chemical shifts are influenced by the nature and position of any substituents.
- **Aliphatic Carbons:** The sp³ hybridized carbons of the five-membered ring appear in the upfield region of the spectrum, generally between 25 and 45 ppm.[10][11]

Comparative Spectroscopic Data

The following table summarizes characteristic spectroscopic data for unsubstituted 1-indanone and 2-indanone, providing a baseline for comparison with substituted analogues.

Compound	Technique	Characteristic Signals	Reference(s)
1-Indanone	^1H NMR (CDCl_3)	~7.75 (d, 1H, Ar-H), ~7.59 (t, 1H, Ar-H), ~7.47 (d, 1H, Ar-H), ~7.37 (t, 1H, Ar-H), ~3.15 (t, 2H, $-\text{CH}_2-$), ~2.70 (t, 2H, $-\text{CH}_2\text{CO}-$)	[9]
	^{13}C NMR (CDCl_3)	~207.1 (C=O), ~155.2 (Ar-C), ~137.2 (Ar-C), ~134.7 (Ar-CH), ~127.3 (Ar-CH), ~126.8 (Ar-CH), ~123.8 (Ar-CH), ~36.3 ($-\text{CH}_2-$), ~25.8 ($-\text{CH}_2\text{CO}-$)	[11]
	IR (KBr)	~1710 cm^{-1} (C=O stretch), ~3050 cm^{-1} (Ar C-H stretch), ~2950 cm^{-1} (Aliphatic C-H stretch), ~1600 cm^{-1} (Ar C=C stretch)	[5]
	MS (EI)	m/z 132 (M^+), 104, 78	[13]
2-Indanone	^1H NMR ($\text{DMSO}-d_6$)	~7.20 (m, 4H, Ar-H), ~3.50 (s, 4H, $-\text{CH}_2-$)	
	^{13}C NMR ($\text{DMSO}-d_6$)	~215.3 (C=O), ~136.9 (Ar-C), ~126.8 (Ar-CH), ~124.6 (Ar-CH), ~44.8 ($-\text{CH}_2-$)	[10]
	IR	~1740 cm^{-1} (C=O stretch)	[5][14]

MS (EI)	m/z 132 (M ⁺), 104, 91, 78	[15]
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Experimental Protocols

Detailed methodologies are crucial for reproducible spectroscopic analysis. The following are generalized protocols for the characterization of substituted indanones.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified indanone derivative in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- **Instrumentation:** Acquire spectra on a 300, 500, or 800 MHz NMR spectrometer.[\[8\]](#)[\[16\]](#)
- **¹H NMR Acquisition:** Obtain the ¹H spectrum using a standard pulse sequence. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm).
- **¹³C NMR Acquisition:** Obtain the ¹³C spectrum using a proton-decoupled pulse sequence. A DEPT-135 experiment can be run to differentiate between CH, CH₂, and CH₃ signals.[\[8\]](#) Chemical shifts are referenced to the solvent signal (e.g., CDCl₃ at 77.16 ppm).
- **2D NMR (COSY, HMQC/HSQC):** For unambiguous assignment, 2D experiments such as COSY (Correlation Spectroscopy) and HMQC/HSQC (Heteronuclear Multiple Quantum Coherence/Single Quantum Coherence) can be performed to establish ¹H-¹H coupling networks and one-bond ¹H-¹³C correlations, respectively.[\[8\]](#)[\[17\]](#)

2. Mass Spectrometry (MS)

- **Instrumentation:** Analyze samples using a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI).[\[3\]](#) For high-resolution mass spectra (HRMS), a Q-TOF or similar high-resolution instrument is used.[\[3\]](#)[\[18\]](#)

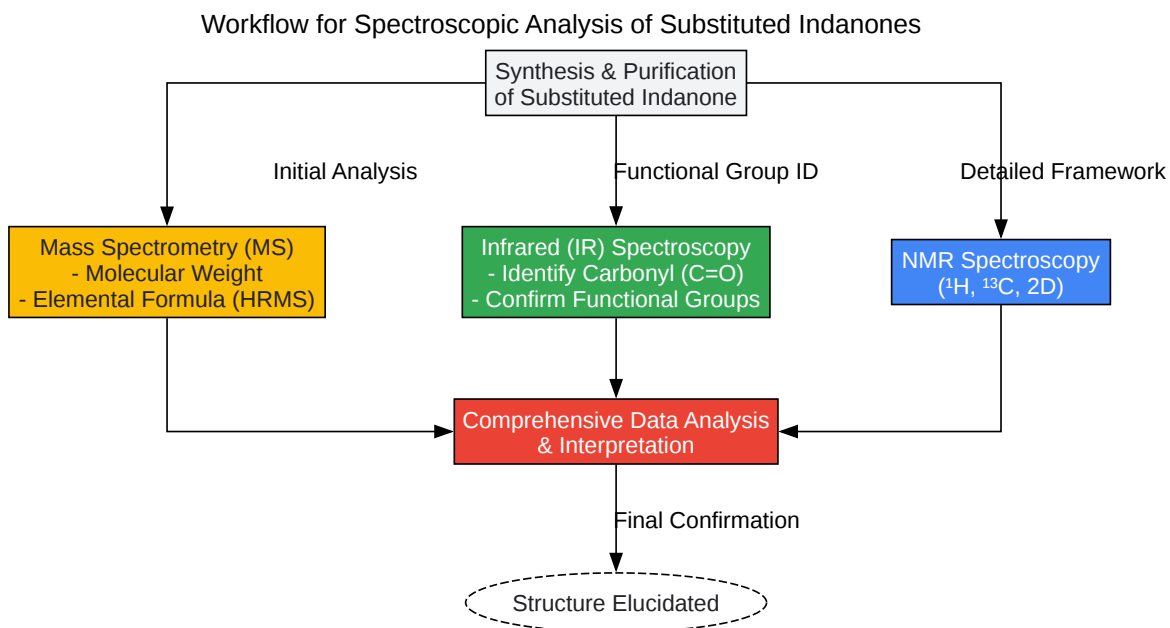
- **Sample Introduction:** Introduce the sample via direct infusion, or couple the spectrometer to a Gas Chromatography (GC) or Liquid Chromatography (LC) system for separation prior to analysis.
- **Data Acquisition:** Acquire mass spectra in a positive or negative ion mode over a suitable mass range (e.g., m/z 50-500). For tandem MS (MS/MS), the precursor ion of interest is isolated and fragmented via Collision-Induced Dissociation (CID) to generate a daughter ion spectrum.^[3]

3. Infrared (IR) Spectroscopy

- **Sample Preparation:** For solid samples, prepare a KBr (potassium bromide) pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, run the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Record the spectrum using a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:** Scan the sample over the mid-infrared range (typically $4000\text{--}400\text{ cm}^{-1}$). The resulting spectrum is a plot of percent transmittance versus wavenumber (cm^{-1}).

Logical Workflow for Structural Elucidation

The following diagram illustrates a typical workflow for the synthesis and spectroscopic characterization of a novel substituted indanone.



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